

# An In-depth Technical Guide to Acetic acid, (acetylthio)- (CAS 1190-93-8)

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## Compound of Interest

Compound Name: *Acetic acid, (acetylthio)-*

Cat. No.: *B015806*

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## Abstract

**Acetic acid, (acetylthio)-**, also known as S-Acetylthioglycolic acid, is a sulfur-containing organic compound with the CAS number 1190-93-8. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications, with a focus on its role as a chemical intermediate. Due to the limited publicly available data on its specific biological activities, this guide also discusses the known biological effects of its parent compound, thioglycolic acid, and its widely used derivative, N-Succinimidyl-S-acetylthioacetate (SATA), to provide a relevant biological context. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical and Physical Properties

**Acetic acid, (acetylthio)-** is a liquid at room temperature with a characteristic odor. Its chemical structure features a carboxylic acid group and a thioester group. The thioester linkage provides a protected form of a thiol, which can be deprotected under specific conditions to reveal a reactive sulfhydryl group.

Property	Value	Source(s)
CAS Number	1190-93-8	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub> S	<a href="#">[1]</a>
Molecular Weight	134.15 g/mol	<a href="#">[1]</a>
Appearance	Liquid	<a href="#">[1]</a>
Density	1.298 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.506	<a href="#">[1]</a>
Synonyms	S-Acetylthioglycolic acid, 2-(Acetylthio)acetic acid, Acetylmercaptoacetic acid	<a href="#">[1]</a>
SMILES	CC(=O)SCC(=O)O	<a href="#">[1]</a>
InChI	1S/C4H6O3S/c1-3(5)8-2-4(6)7/h2H2,1H3,(H,6,7)	<a href="#">[1]</a>
InChI Key	QSBWDKUBOZHGOU-UHFFFAOYSA-N	<a href="#">[1]</a>

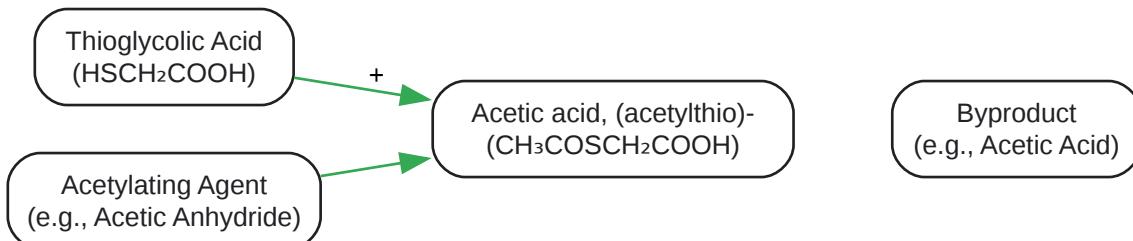
## Synthesis

The synthesis of **Acetic acid, (acetylthio)-** typically involves the S-acetylation of thioglycolic acid. While specific, detailed experimental protocols for this exact compound are not readily available in published literature, a general and widely used method is the reaction of a thiol with an acetylating agent such as acetic anhydride or acetyl chloride. One documented method mentions the reaction of thioglycolic acid with diethyl acetylmalonate to form acetylmercaptoacetic acid.[\[2\]](#)

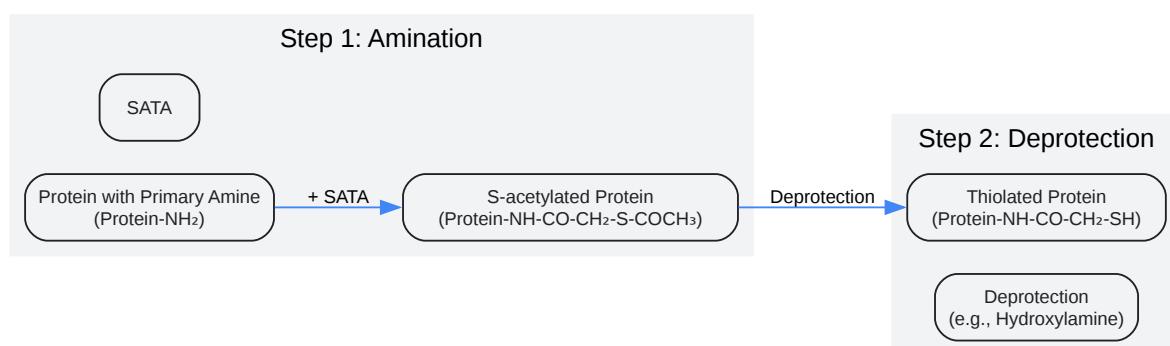
## General Synthetic Pathway

The reaction involves the nucleophilic attack of the sulfur atom of thioglycolic acid on the electrophilic carbonyl carbon of the acetylating agent.

### General Synthesis of Acetic acid, (acetylthio)-



### Protein Thiolation using SATA



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## References

- 1. 2-(Acetylthio)acetic acid = 90 1190-93-8 [sigmaaldrich.com]
- 2. Thioglycolic acid - Wikipedia [en.wikipedia.org]
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